Technical Guide: IR Spectroscopy Characterization of 1-Methyl-4-phenyl-1H-pyrazole

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Compound of Interest	
Compound Name:	*1-Methyl-4-phenyl-1H-pyrazole*
CAS No.:	*10199-69-6*
Cat. No.:	*B3045112*

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Executive Summary & Comparison Overview

1-Methyl-4-phenyl-1H-pyrazole is a regiochemically distinct isomer in the phenylpyrazole family. Its identification relies on distinguishing the specific substitution pattern (N-methyl, C4-phenyl) from its common isomers (1-methyl-3-phenyl and 1-methyl-5-phenyl) and precursors (4-phenyl-1H-pyrazole).

This guide compares the infrared spectral fingerprint of the 1,4-isomer against these alternatives, providing a robust logic for identification without relying solely on NMR.

Quick Comparison Matrix: **1-Methyl-4-phenyl-1H-pyrazole** vs. Alternatives

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Feature	1-Methyl-4-phenyl-1H-pyrazole	1-Methyl-3-phenyl-1H-pyrazole	4-Phenyl-1H-pyrazole (Precursor)
N-H Stretch	Absent (N-Methylated)	Absent (N-Methylated)	Present (Broad, ~3200–3100 cm^{-1})
Aliphatic C-H	Distinct (~2940–2860 cm^{-1}, N-Me)	Distinct (N-Me)	Absent (Purely aromatic)
Ring Breathing	~960–940 cm^{-1} (Characteristic of 4-sub)	~1000–980 cm^{-1}	~960 cm^{-1}
Conjugation	Linear conjugation (C4-Phenyl)	Cross-conjugation (C3-Phenyl)	Linear
Symmetry	High (C2v-like local symmetry)	Lower	High

Characteristic IR Peak Assignment

The IR spectrum of **1-Methyl-4-phenyl-1H-pyrazole** is defined by three primary zones: the High-Frequency Region (C-H stretches), the Mid-Frequency Region (Ring modes), and the Fingerprint Region (Substitution patterns).

Zone 1: High-Frequency Region (4000 – 2800 cm^{-1})

- Absence of N-H: The most immediate diagnostic is the lack of a broad band around 3200–3400 cm^{-1}, confirming N-methylation.
- Aromatic C-H Stretch (~3100 – 3000 cm^{-1}): Sharp, weak-to-medium intensity bands attributable to the phenyl ring and the C3/C5 protons of the pyrazole.
- Aliphatic C-H Stretch (~2960 – 2850 cm^{-1}):
  - $\nu_{as}(CH_3)$: ~2950 cm^{-1}
  - $\nu_{s}(CH_3)$: ~2870 cm^{-1}

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- Note: These bands are diagnostic for the N-methyl group.

Zone 2: Double Bond & Ring Region (1650 – 1450 cm^{-1})

This region confirms the heteroaromatic core.

- Pyrazole Ring Stretching (ν C=N / ν C=C):
  - ~1580 cm^{-1}: Strong band corresponding to the quadrant stretching of the phenyl ring conjugated with the pyrazole.
  - ~1520–1540 cm^{-1}: Characteristic pyrazole ring stretch. The position is sensitive to the 4-phenyl substitution, which extends conjugation more effectively than 3-phenyl substitution.
- N-Methyl Deformation (δ CH_3):
  - ~1450–1440 cm^{-1}: Asymmetric bending mode of the methyl group, often overlapping with aromatic skeletal vibrations.

Zone 3: Fingerprint & Substitution Region (1000 – 600 cm^{-1})

This is the critical region for distinguishing regioisomers.

- Mono-substituted Phenyl Ring (Out-of-Plane Bending):
  - ~760 cm^{-1} and ~690 cm^{-1}: Two strong bands indicating a monosubstituted benzene ring (5 adjacent H atoms).
- Pyrazole Ring Breathing (4-Substitution Marker):
  - ~950–960 cm^{-1}: A medium intensity band often associated with the breathing mode of the 4-substituted pyrazole ring.
- C-H Out-of-Plane Bending (Pyrazole):
  - ~800–820 cm^{-1}: Attributable to the isolated C3-H and C5-H protons. In 1,4-disubstituted pyrazoles, these protons are in identical environments in the unsubstituted parent, but in

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the N-methyl derivative, they become distinct but remain chemically similar, often appearing as a single broadened band or close doublet.

Experimental Protocol for IR Analysis

To ensure reproducible data suitable for publication or regulatory submission, follow this self-validating protocol.

Method: Attenuated Total Reflectance (ATR-FTIR)

Preferred over KBr pellets for neat solids/oils to avoid hygroscopic interference.

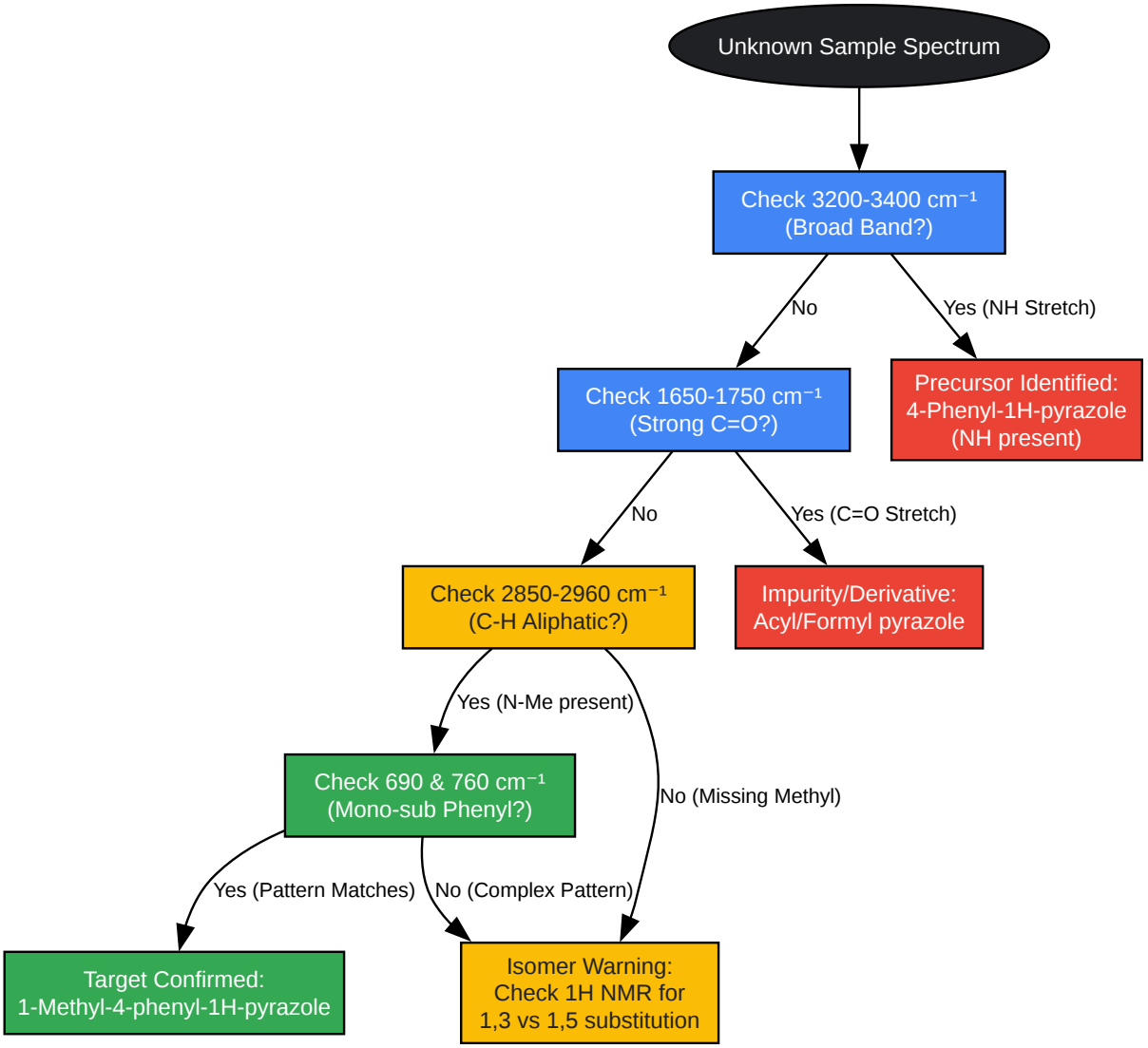
- Instrument Setup:
  - Detector: DTGS or MCT (cooled).
  - Resolution: 4 cm^{-1}.
  - Scans: Minimum 32 (64 recommended for high S/N).
  - Crystal: Diamond or ZnSe.
- Sample Preparation:
  - Ensure the sample is dry. Residual solvent (e.g., EtOAc, DCM) will introduce spurious peaks at 1740 cm^{-1} (C=O) or 1260 cm^{-1}.
  - Place ~2-5 mg of solid/oil on the crystal.
  - Apply pressure using the anvil until the absorbance of the strongest peak (usually ~760 cm^{-1} or 1580 cm^{-1}) reaches 0.5 – 0.8 A.U. Do not over-compress if the sample is soft.
- Validation Step (Self-Check):
  - Check 2400 cm^{-1}: Should be flat (CO_2 balance).
  - Check >3500 cm^{-1}: Should be flat. A broad bump indicates moisture (wet sample or KBr).

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- Check 1700–1750 cm^{-1}: If peaks appear here, check for residual synthesis solvents (EtOAc/Acetone) or unreacted starting material (if starting from a ketone/aldehyde).

Logical Identification Workflow (Diagram)

The following flowchart illustrates the decision logic for identifying **1-Methyl-4-phenyl-1H-pyrazole** from a crude reaction mixture or unknown sample.



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Caption: Decision tree for IR-based identification of **1-Methyl-4-phenyl-1H-pyrazole**, filtering out precursors and common oxidation byproducts.

Mechanistic Insight: Why 1,4-Substitution Differs

The distinction between the 1,4-isomer and the 1,3/1,5-isomers in IR is subtle but grounded in electronic conjugation.

- Conjugation Path: In 1-Methyl-4-phenylpyrazole, the phenyl ring is conjugated "through" the pyrazole double bond system in a linear fashion. This allows for effective charge transfer (CT) states, often increasing the intensity of the ring stretching modes (~1580 cm^{-1}) compared to the 1,3-isomer where the conjugation is "cross" relative to the N-Me group.

- Symmetry: The 4-substituted isomer possesses a local plane of symmetry (ignoring the methyl rotation) that simplifies the spectrum in the fingerprint region compared to the more asymmetric 1,3- or 1,5-isomers. This often results in fewer, sharper bands in the 1000–800 cm^{-1} region.

References

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